

Spectroscopic Data for (Perfluorohexyl)ethylene: A Technical Guide

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Compound of Interest

Compound Name: (Perfluorohexyl)ethylene

CAS No.: 25291-17-2

Cat. No.: B1293885

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **(Perfluorohexyl)ethylene** (also known as 1H,1H,2H-Perfluoro-1-octene). The information presented herein is essential for the structural elucidation, identification, and quality control of this fluorinated compound in research and development settings. This document includes tabulated nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, detailed experimental protocols, and visualizations of the analytical workflow and data relationships.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, ^{19}F NMR, IR, and MS analyses of **(Perfluorohexyl)ethylene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectroscopic Data for **(Perfluorohexyl)ethylene**^[1]

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
5.97	dddd	17.2, 10.4, 7.6, 7.6	-CH=CH ₂
5.96	dddd	17.2, 1.6, 1.2, 1.2	-CH=CHH (trans)
5.80	dddd	10.4, 1.6, 1.2, 1.2	-CH=CHH (cis)
2.5 - 2.1	m	-	-CH ₂ -CF ₂ -

Solvent: CDCl₃, Reference: Tetramethylsilane (TMS) at 0.00 ppm.

Table 2: ¹³C NMR Spectroscopic Data for **(Perfluorohexyl)ethylene***

Chemical Shift (δ) ppm	Multiplicity	Assignment
131.9	t (J = 21.3 Hz)	-CH=CH ₂
124.9	t (J = 5.5 Hz)	-CH=CH ₂
120 - 105 (complex)	m	-CF ₂ - chain
32.6	t (J = 22.5 Hz)	-CH ₂ -CF ₂ -

*Data for the structurally similar compound 1H,1H,2H-Perfluoro-1-decene is used as a reference due to the limited availability of public data for **(Perfluorohexyl)ethylene**. The chemical shifts for the vinyl and adjacent methylene carbons are expected to be very similar.[\[2\]](#)

Table 3: ¹⁹F NMR Spectroscopic Data for **(Perfluorohexyl)ethylene***

Chemical Shift (δ) ppm	Multiplicity	Assignment
-81.2	t	-CF ₃
-114.7	m	-CH ₂ -CF ₂ -
-122.2	m	-CF ₂ -
-123.1	m	-CF ₂ -
-123.8	m	-CF ₂ -
-126.5	m	-CF ₂ -CF ₃

*Data for the structurally similar compound 1H,1H,2H-Perfluoro-1-decene is used as a reference. The chemical shifts are relative to CFCI₃.[\[2\]](#)

Infrared (IR) Spectroscopy

Table 4: IR Absorption Bands for (Perfluorohexyl)ethylene

Wavenumber (cm ⁻¹)	Intensity	Assignment
3095	Medium	=C-H stretch
2965, 2920	Medium	C-H stretch (CH ₂)
1645	Strong	C=C stretch
1420	Medium	=CH ₂ scissoring
1250 - 1050	Very Strong	C-F stretch
960	Strong	=CH ₂ wag

Technique: Neat liquid film on KBr plates.[\[3\]](#)

Mass Spectrometry (MS)

Table 5: Mass Spectrometry Fragmentation Data for (Perfluorohexyl)ethylene[\[1\]](#)[\[4\]](#)

m/z	Relative Intensity (%)	Tentative Fragment Assignment
346	<1	[M] ⁺
327	1.4	[M-F] ⁺
281	1.9	[M-C ₂ F ₅] ⁺
257	1.6	[M-C ₂ H ₂ F ₅] ⁺
169	1.3	[C ₃ F ₇] ⁺
131	4.2	[C ₃ F ₅] ⁺
119	3.2	[C ₂ F ₅] ⁺
100	3.0	[C ₂ F ₄] ⁺
95	1.2	[C ₂ HF ₄] ⁺
77	100.0	[C ₂ HF ₂] ⁺
69	14.6	[CF ₃] ⁺
51	24.0	[CHF ₂] ⁺

Ionization: Electron Ionization (EI) at 70 eV.

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **(Perfluorohexyl)ethylene**.

NMR Spectroscopy

1. Sample Preparation:

- Approximately 5-10 mg of **(Perfluorohexyl)ethylene** is dissolved in 0.6-0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- The solution is transferred to a 5 mm NMR tube.

2. ^1H NMR Spectroscopy:

- Instrument: 400 MHz NMR Spectrometer.
- Parameters:
 - Pulse Program: zg30
 - Number of Scans: 16
 - Relaxation Delay (d1): 1.0 s
 - Acquisition Time (aq): 3.98 s
 - Spectral Width (sw): 20.5 ppm
- Processing:
 - The Free Induction Decay (FID) is Fourier transformed with a line broadening of 0.3 Hz.
 - The spectrum is phased and baseline corrected.
 - The residual CHCl_3 signal is referenced to 7.26 ppm.

3. ^{13}C NMR Spectroscopy:

- Instrument: 100 MHz NMR Spectrometer.
- Parameters:
 - Pulse Program: zgpg30 (proton decoupled)
 - Number of Scans: 1024
 - Relaxation Delay (d1): 2.0 s
 - Acquisition Time (aq): 1.36 s
 - Spectral Width (sw): 240 ppm

- Processing:
 - The FID is Fourier transformed with a line broadening of 1.0 Hz.
 - The spectrum is phased and baseline corrected.
 - The CDCl_3 triplet is referenced to 77.16 ppm.

4. ^{19}F NMR Spectroscopy:

- Instrument: 376 MHz NMR Spectrometer.
- Parameters:
 - Pulse Program: zg30
 - Number of Scans: 64
 - Relaxation Delay (d1): 1.5 s
 - Acquisition Time (aq): 0.8 s
 - Spectral Width (sw): 250 ppm
- Processing:
 - The FID is Fourier transformed with a line broadening of 0.5 Hz.
 - The spectrum is phased and baseline corrected. An external reference of CFCl_3 (0 ppm) is used.

Infrared (IR) Spectroscopy

1. Sample Preparation:

- A drop of neat (**Perfluorohexyl**)ethylene is placed between two potassium bromide (KBr) plates to form a thin liquid film.^[5]

2. Data Acquisition:

- Instrument: Fourier Transform Infrared (FTIR) Spectrometer.
- Parameters:
 - Spectral Range: 4000 - 400 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Number of Scans: 16
- Procedure:
 - A background spectrum of the empty sample compartment is recorded.
 - The KBr plates with the sample are placed in the sample holder.
 - The sample spectrum is recorded and automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

1. Sample Introduction and Chromatography:

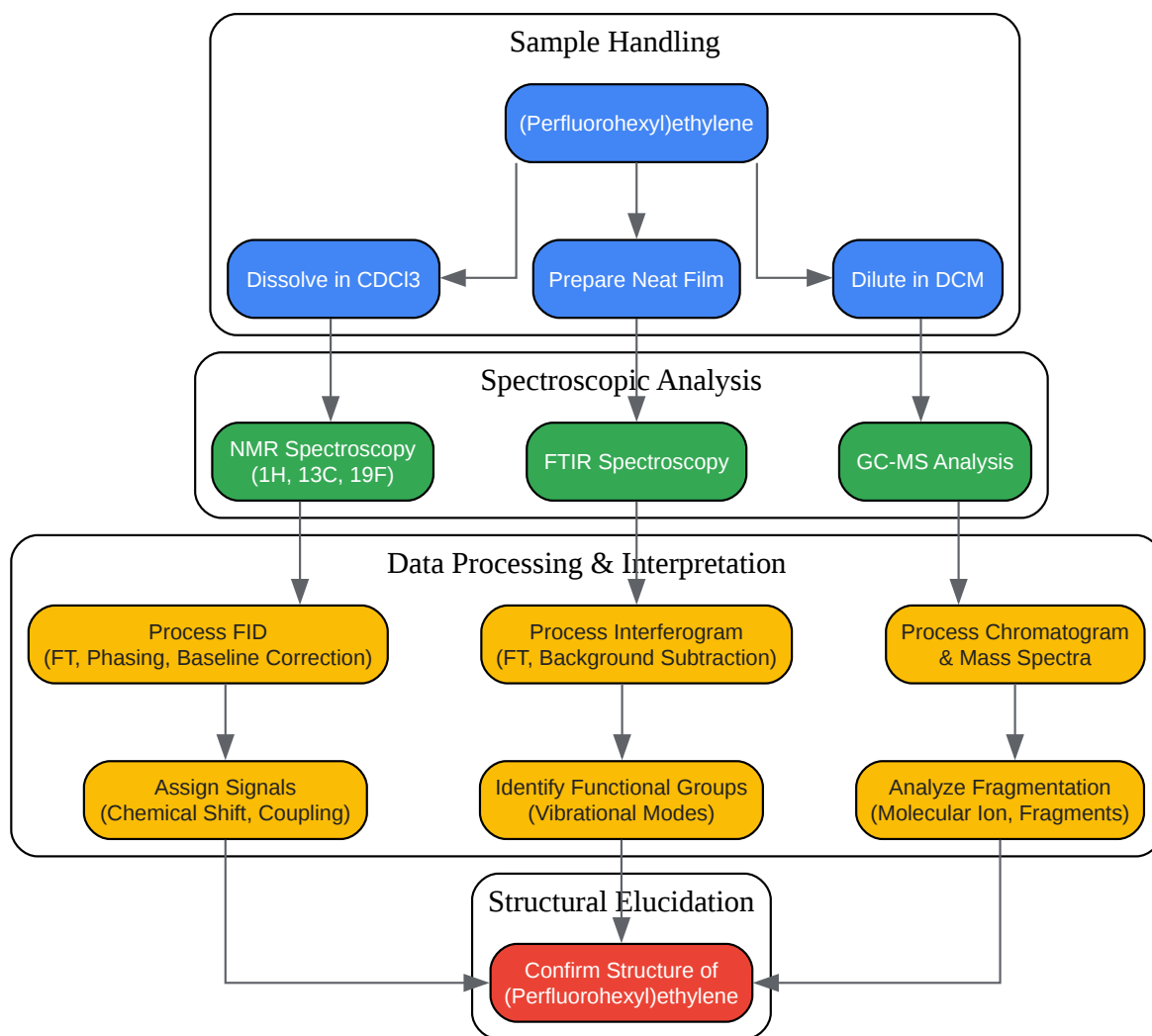
- Instrument: Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- Sample Preparation: The neat liquid is diluted 1:1000 in dichloromethane.
- GC Parameters:
 - Injector Temperature: 250 °C
 - Injection Volume: 1 μL (split ratio 50:1)
 - Carrier Gas: Helium, constant flow of 1.0 mL/min
 - Column: HP-5MS (30 m x 0.25 mm x 0.25 μm)
 - Oven Program: Initial temperature of 40 °C held for 2 min, then ramped at 15 °C/min to 200 °C and held for 2 min.

2. Mass Spectrometry:

- MS Parameters:
 - Ion Source: Electron Ionization (EI)
 - Ionization Energy: 70 eV
 - Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Mass Range: m/z 40 - 400

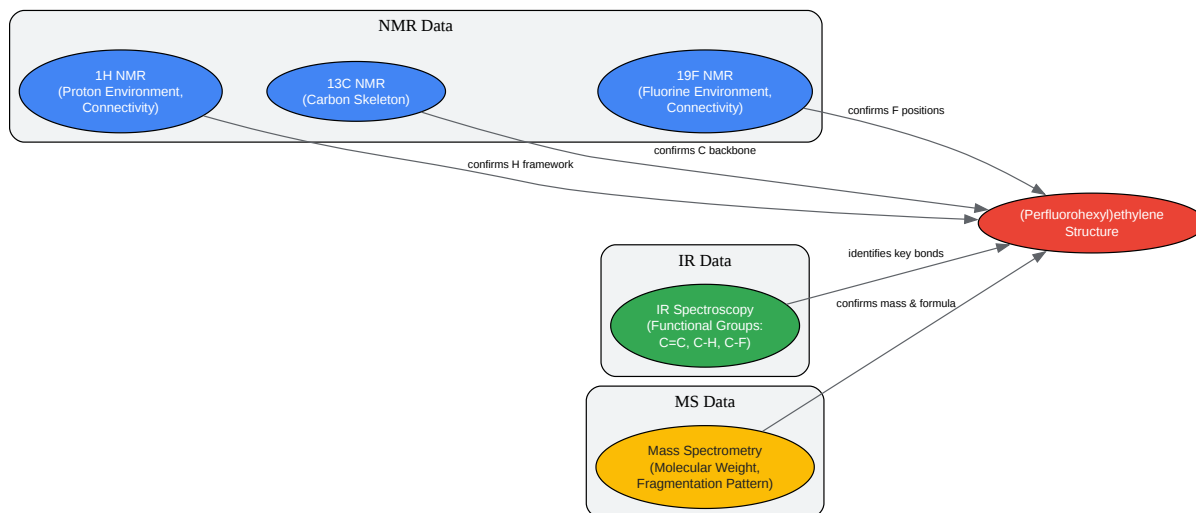
Mandatory Visualizations

The following diagrams illustrate key workflows and relationships in the spectroscopic analysis of **(Perfluorohexyl)ethylene**.



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Caption: Experimental workflow for the spectroscopic analysis of **(Perfluorohexyl)ethylene**.



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Caption: Logical relationship of spectroscopic data for structural elucidation.

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